

Tranilast sodium TGF-beta inhibition vs other inhibitors

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tranilast sodium

Cat. No.: S001606

Get Quote

Comparison of TGF- β Inhibitors

Inhibitor Name	Class / Type	Primary Mechanism of Action	Key Experimental Findings / Context of Use	Development Status (as of search data)
----------------	--------------	-----------------------------	--	--

| **Tranilast** | Small Molecule | Inhibits **TGF- β release** from cells; also blocks TGF- β -induced Smad2/3 phosphorylation. [1] [2] [3] | - Reduces TGF- β 1 release from LLC1 (mouse lung cancer) and glioma cells. [2] [4]

- Suppresses invasion, adhesion, EMT markers (Slug, Twist), and Treg cell induction. [2]
- In colon cancer (CT-26 cells), inhibits tumor growth/fibrosis, increases ROS, reduces angiogenesis (CD31+ cells). [1] | Approved (Japan/S. Korea) for asthma, keloids; investigation phase for cancer/fibrosis. [4] | | **Vactosertib (TEW-7197)** | Small Molecule | Selective **TGF- β Receptor I (ALK5) kinase inhibitor**. [5] | - Shows efficacy in multiple cancer models. [5]
- Reported as well-tolerated with an acceptable safety profile in clinical trials. [5] | Phase 1/2 Clinical Trials [5] | | **Bintrafusp Alfa (M7824)** | Bispecific Fusion Protein | "Trap" molecule; anti-PD-L1 antibody fused to extracellular domain of **TGF- β RII** (ligand trap). [5] | Functions as both an **immune checkpoint inhibitor** (PD-L1) and a **TGF- β pathway inhibitor**. [5] | Clinical Trials [6] [5] | | **AVID200** | Ligand Trap | Engineered to have high affinity for TGF- β 1 and TGF- β 3 isoforms; composed of TGF- β receptor ectodomains fused to an Fc domain. [6] [5] | Designed to potently neutralize TGF- β 1 and TGF- β 3. [5] | Clinical Trials [6] [5] | | **Luspatercept** | Recombinant Fusion Protein | Ligand trap; binds to select **TGF- β superfamily ligands** (e.g., GDFs) by fusing activin receptor IIB to IgG. [6] |

Functions as an **erythroid maturation agent**; used for blood disorders. Diminishes Smad2/3 signaling. [6] | Phase 3 Clinical Trials / Approved (for myelodysplastic syndromes) [6] | | **ISTH0036** | Antisense Oligonucleotide | Targets **TGF- β 2** mRNA. [6] | N/A | Phase 1 Clinical Trials [6] | | **Galunisertib (LY2157299)** | Small Molecule | **TGF- β Receptor I (ALK5) kinase inhibitor**. [5] | N/A | Clinical Trials [5] |

Experimental Data and Protocols for Tranilast

For researchers aiming to validate or build upon existing findings with Tranilast, here are summaries of key experimental protocols from the literature.

In Vitro Protocol: Inhibiting TGF- β Release & Motility

This protocol is based on a study using the mouse Lewis lung carcinoma cell line (LLC1). [2]

- **Cell Line:** LLC1
- **Treatment:** Culture cells with **Tranilast (200 μ M)** for 48 hours.
- **Measurement of TGF- β Release:** Harvest the culture supernatant. Use a **TGF- β 1 Quantikine ELISA kit** to measure the concentration of released TGF- β 1.
- **Functional Assays:**
 - **Invasion Activity:** Use a standard invasion assay (e.g., Transwell with Matrigel) after Tranilast treatment.
 - **Adhesion Activity:** Perform a cell adhesion assay.
 - **EMT Marker Analysis:** Use **RT-PCR** to measure mRNA levels of markers like **E-cadherin** (increases), **Slug**, and **Twist** (decrease).

In Vivo Protocol: Combination Therapy in Colon Cancer

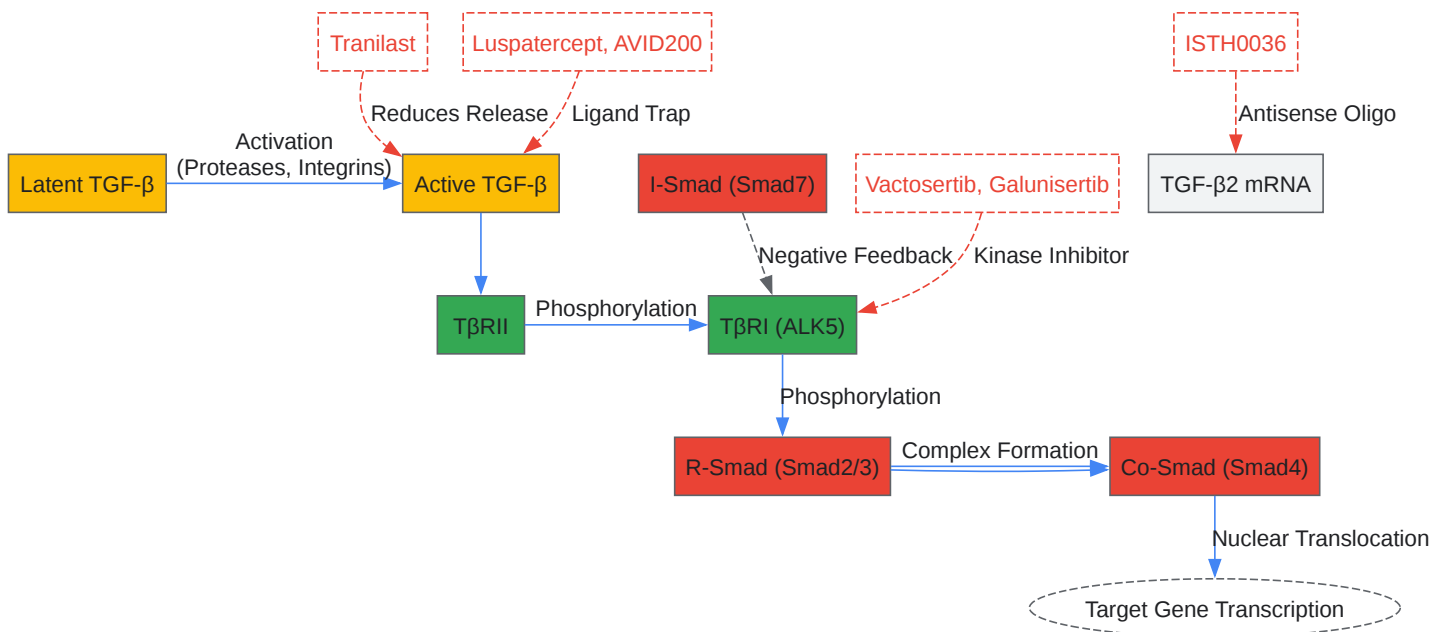
This protocol is based on a study using a xenograft model of colon cancer. [1]

- **Animal Model:** BALB/c mice implanted with CT-26 (mouse colon cancer) cells.
- **Treatment Groups:**
 - Control
 - 5-FU alone (5 mg/kg/day)
 - Tranilast alone (200 μ M, injected intra-tumorally)
 - **Combination of Tranilast and 5-FU**

- **Tumor Growth Assessment:** Monitor tumor volume over time (e.g., 21 days).
- **Endpoint Analysis:**
 - **Histology:** Use H&E staining to evaluate tumor necrosis and density. Use Masson's trichrome staining to assess **collagen deposition (fibrosis)**.
 - **Immunohistochemistry:** Stain for **CD31** to evaluate angiogenesis.
 - **Biochemical Analysis:** Measure oxidative stress markers (MDA, ROS) and antioxidant levels (SOD, catalase) in tumor homogenates.

TGF- β Signaling Pathway and Inhibitor Mechanisms

The following diagram illustrates the TGF- β signaling pathway and the points where different classes of inhibitors, including Tranilast, act.



Click to download full resolution via product page

Key Differentiating Factors for Research and Development

When comparing these inhibitors, especially Tranilast against the newer agents, consider these factors:

- **Mechanism:** Tranilast's proposed action of inhibiting TGF- β **release** is upstream and distinct from receptor kinase inhibitors (like Vactosertib) or ligand traps (like AVID200). This could result in different efficacy and safety profiles. [2] [4]
- **Multifunctional Activity:** Tranilast has documented effects beyond TGF- β inhibition, including the **inhibition of matrix metalloproteinase (MMP) secretion** and **angiogenesis**, which may contribute to its overall anti-fibrotic and anti-tumor effects. [1] [4]
- **Clinical Status:** While Tranilast is an approved drug for non-oncological indications, its efficacy in cancer is still under investigation. Other agents like Bintrafusp alfa represent a novel class of bifunctional immunotherapy, which may offer synergistic benefits. [5] [4]

I hope this structured comparison provides a solid foundation for your guide. The field of TGF- β inhibition is dynamic, and the clinical relevance of these differences is an active area of research.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. of Inhibition - transforming by growth reduces... factor beta Tranilast [pmc.ncbi.nlm.nih.gov]
2. of Inhibition - β release from tumor cells... transforming growth factor [spandidos-publications.com]
3. Effect of Inhibitory on Tranilast ... | Sigma-Aldrich Transforming [sigmaaldrich.com]
4. Therapeutic Potential of Tranilast , an Anti-allergy Drug, in Proliferative... [ar.iiarjournals.org]
5. Novel therapies emerging in oncology to target the TGF - β pathway [jhoonline.biomedcentral.com]

6. TGFb Inhibitors - Pipeline Insight, 2025 - Research and Markets [researchandmarkets.com]

To cite this document: Smolecule. [Tranilast sodium TGF-beta inhibition vs other inhibitors].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b001606#tranilast-sodium-tgf-beta-inhibition-vs-other-inhibitors>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com